

Impact of hygroscopic DMSO on BMS-582949 hydrochloride solubility

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Compound of Interest

Compound Name: BMS-582949 hydrochloride

Cat. No.: B1667224

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Technical Support Center: BMS-582949 Hydrochloride Solubility

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility of **BMS-582949 hydrochloride**, with a specific focus on the impact of the hygroscopic nature of Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **BMS-582949 hydrochloride** in DMSO?

A1: **BMS-582949 hydrochloride** is reported to have a solubility of ≥ 44.3 mg/mL in DMSO with gentle warming[1]. However, this value is typically determined using anhydrous DMSO.

Q2: My **BMS-582949 hydrochloride** is not dissolving completely in DMSO. What could be the issue?

A2: Several factors can contribute to incomplete dissolution. A primary reason is the presence of water in the DMSO[2]. DMSO is highly hygroscopic and readily absorbs moisture from the atmosphere, which can significantly reduce its ability to dissolve certain compounds, including hydrochloride salts. Other factors could include the concentration of the solution exceeding its solubility limit or the quality of the compound or solvent.

Q3: How does water in DMSO affect the solubility of a hydrochloride salt like **BMS-582949 hydrochloride**?

A3: The presence of water in DMSO alters the solvent's polarity. While pure DMSO is a polar aprotic solvent, the addition of water introduces a protic component. This change can disrupt the solvation of the hydrochloride salt. For a hydrochloride salt, the chloride ion needs to be effectively solvated. Water molecules can form strong hydrogen bonds with the chloride ions, but the overall solvent environment of a DMSO-water mixture may be less favorable for dissolving the entire salt compared to anhydrous DMSO[3].

Q4: How can I ensure my DMSO is anhydrous for solubility experiments?

A4: To ensure your DMSO is anhydrous, it is best to use a new, unopened bottle of high-purity, anhydrous DMSO. Once opened, store the bottle with the cap tightly sealed in a dry environment, such as in a desiccator. For highly sensitive experiments, DMSO can be dried over molecular sieves.

Q5: What should I do if my compound has already been exposed to potentially "wet" DMSO?

A5: If you suspect water contamination in your DMSO, it is recommended to use a fresh, anhydrous batch of solvent for preparing your stock solution. If the compound has already been dissolved and then precipitated, you may try to lyophilize the sample to remove water and then redissolve it in fresh, anhydrous DMSO.

Troubleshooting Guide: **BMS-582949 Hydrochloride** Dissolution in DMSO

Problem	Potential Cause	Troubleshooting Steps
Incomplete Dissolution or Cloudiness	Hygroscopic DMSO: DMSO has absorbed moisture from the air.	1. Use a fresh, unopened bottle of anhydrous, high-purity DMSO. 2. Store DMSO in a desiccator after opening.
Concentration Exceeds Solubility: The desired concentration is higher than the solubility limit of the compound.	1. Prepare a more dilute stock solution. 2. Gently warm the solution (e.g., 37°C) to aid dissolution. [1] [2]	
Insufficient Mixing: The compound has not been adequately mixed with the solvent.	1. Vortex the solution vigorously for several minutes. 2. Use a sonicator to aid in dissolution. [2]	
Precipitation After Initial Dissolution	Temperature Fluctuation: The solution was cooled after initial warming, causing the compound to precipitate out.	1. Maintain the solution at a constant temperature where the compound is soluble. 2. If for room temperature use, ensure the concentration is below the room temperature solubility limit.
Contamination of DMSO: The DMSO contains impurities that reduce solubility.	1. Use a new, high-purity source of DMSO.	
Compound Appears "Oily" or Forms a Separate Layer	Compound Hydration: The solid form of the compound may have absorbed water.	1. Dry the compound under vacuum before attempting to dissolve.

Quantitative Data

Table 1: Solubility of BMS-582949

Compound Name	Solvent	Solubility	Reference
BMS-582949 hydrochloride	DMSO	≥44.3 mg/mL (with gentle warming)	[1]
BMS-582949	DMSO	15 mg/mL	
BMS-582949	DMF	30 mg/mL	
BMS-582949	Ethanol	1 mg/mL	
BMS-582949	DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	
BMS-582949	PBS (pH 7.2)	Slightly soluble	

Experimental Protocols

Protocol 1: Preparation of Anhydrous DMSO

For highly sensitive solubility studies, ensuring the anhydrous nature of DMSO is critical.

Materials:

- High-purity DMSO
- 3Å or 4Å molecular sieves, activated
- Dry, clean glass bottle with a screw cap

Procedure:

- Activate the molecular sieves by heating them in a laboratory oven at 250-300°C for at least 3 hours.
- Allow the molecular sieves to cool to room temperature in a desiccator.
- Add the activated molecular sieves to the bottle of DMSO (approximately 10% w/v).
- Seal the bottle tightly and let it stand for at least 24 hours at room temperature.

- Carefully decant or filter the DMSO into a fresh, dry storage bottle, ensuring no molecular sieve particles are transferred.
- Store the anhydrous DMSO in a tightly sealed container in a desiccator.

Protocol 2: Determination of **BMS-582949 Hydrochloride** Solubility in DMSO

This protocol outlines a method to determine the kinetic solubility of **BMS-582949 hydrochloride** in DMSO.

Materials:

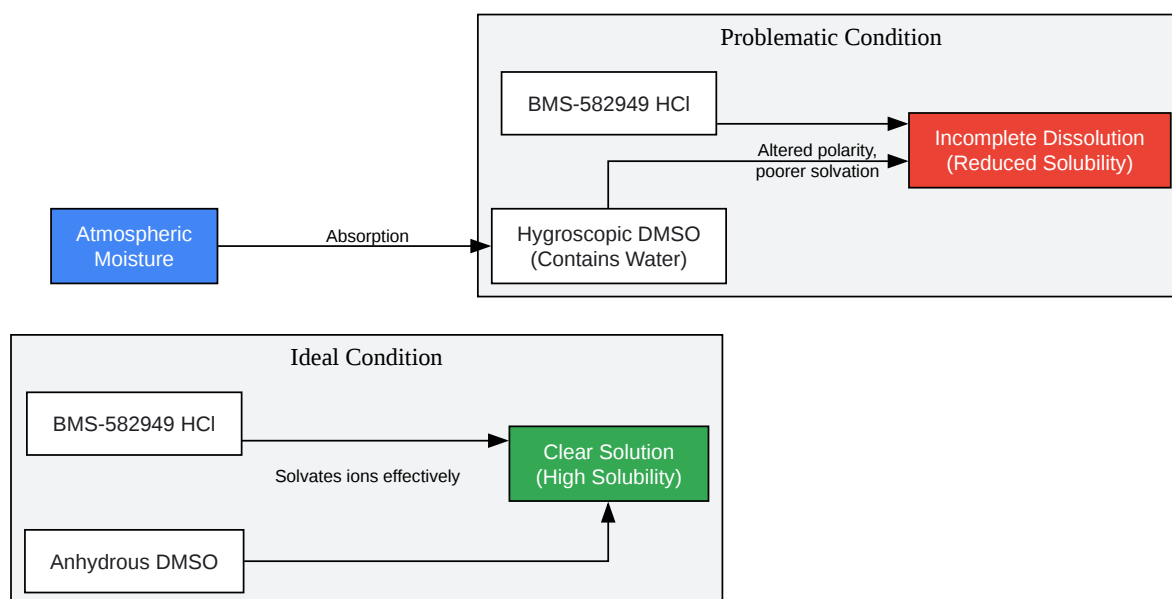
- **BMS-582949 hydrochloride**
- Anhydrous DMSO (prepared as per Protocol 1)
- Analytical balance
- Vortex mixer
- Thermostatic shaker
- HPLC or UV-Vis spectrophotometer

Procedure:

- Prepare a stock solution of **BMS-582949 hydrochloride** in anhydrous DMSO (e.g., 50 mg/mL). This will serve as your starting high-concentration sample.
- Create a series of dilutions from the stock solution in anhydrous DMSO.
- Add an excess amount of **BMS-582949 hydrochloride** to a known volume of anhydrous DMSO in a series of vials to create a saturated solution.
- Seal the vials and place them in a thermostatic shaker at a controlled temperature (e.g., 25°C) for 24-48 hours to reach equilibrium.

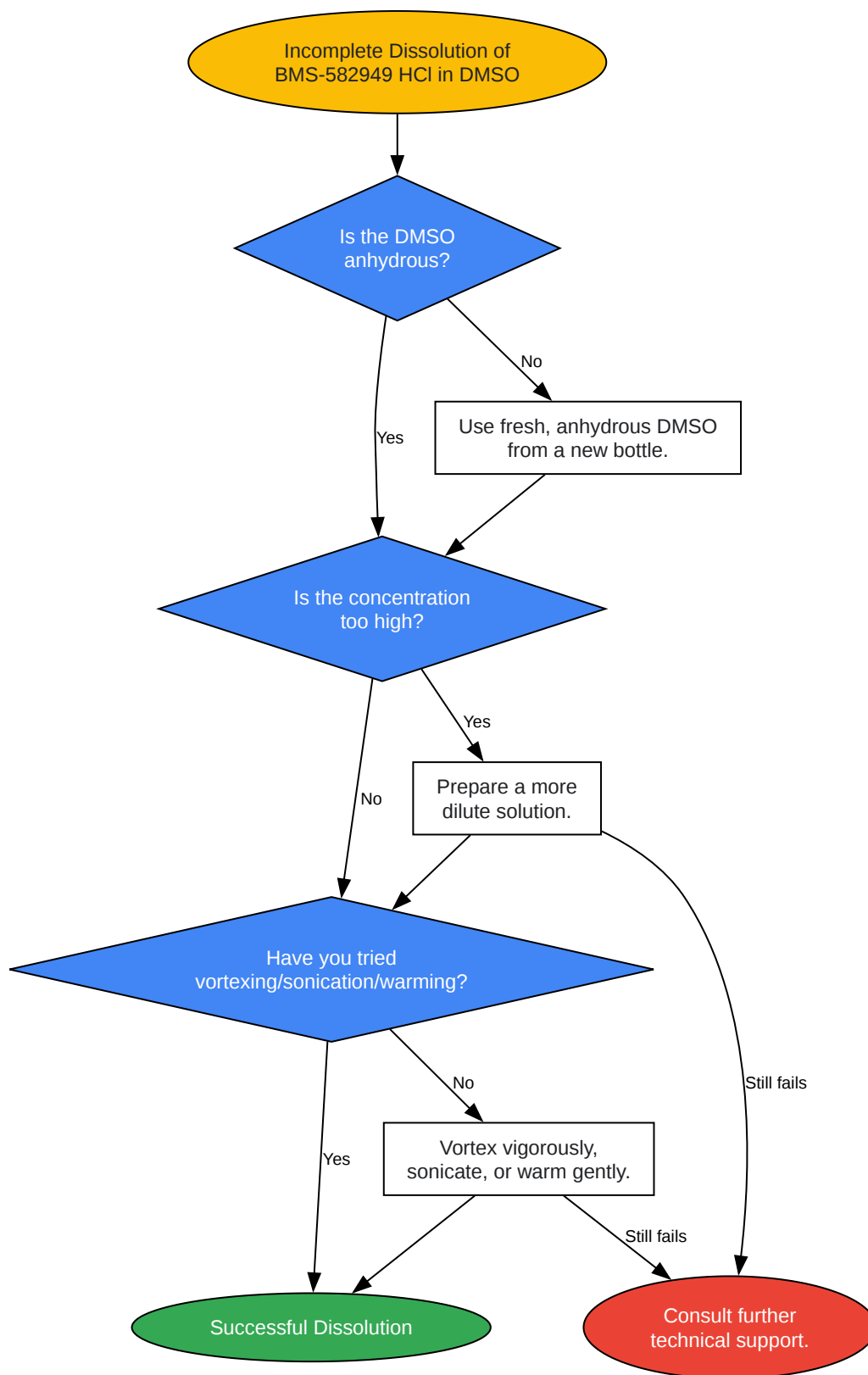
- After equilibration, centrifuge the vials to pellet the undissolved solid.
- Carefully collect the supernatant and filter it through a 0.22 μm syringe filter.
- Quantify the concentration of **BMS-582949 hydrochloride** in the filtered supernatant using a validated HPLC or UV-Vis spectrophotometry method, comparing against a standard curve prepared from your stock solution.

Visualizations



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Caption: Impact of hygroscopic DMSO on solubility.



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Caption: Troubleshooting workflow for dissolution issues.

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References

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